

# Ethyl 4-oxohexanoate: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Ethyl 4-oxohexanoate

Cat. No.: B1313881

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety data and handling precautions for **Ethyl 4-oxohexanoate** (CAS No. 3249-33-0). The information presented is compiled from various safety data sheets and chemical databases to ensure a comprehensive overview for laboratory and drug development applications. This document is intended to supplement, not replace, formal safety training and institutional protocols.

## Chemical Identification and Physical Properties

**Ethyl 4-oxohexanoate** is a chemical intermediate used in various synthetic processes. A clear understanding of its physical and chemical properties is fundamental to its safe handling.


Property	Value	Source
Molecular Formula	C8H14O3	--INVALID-LINK--
Molecular Weight	158.19 g/mol	--INVALID-LINK--
CAS Number	3249-33-0	--INVALID-LINK--, --INVALID-LINK--
Boiling Point	221°C at 760 mmHg	--INVALID-LINK--, --INVALID-LINK--
Density	1.0 ± 0.1 g/cm <sup>3</sup>	--INVALID-LINK--
Flash Point	88.3 ± 19.9 °C	--INVALID-LINK--
Refractive Index	1.421	--INVALID-LINK--
Melting Point	No data available	
Vapor Pressure	No data available	

## Hazard Identification and GHS Classification

**Ethyl 4-oxohexanoate** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Classification	Hazard Class and Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.[1]
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation.[1]
Acute Toxicity, Oral	Not Classified (Data lacking)	H302: Harmful if swallowed (Reported by some sources).
Acute Toxicity, Inhalation	Not Classified (Data lacking)	H332: Harmful if inhaled (Reported by some sources).

GHS Pictogram:

 alt text

Signal Word: Warning[2]

## Precautionary Statements and Safe Handling

Adherence to the following precautionary measures is crucial to minimize risk when handling **Ethyl 4-oxohexanoate**.

Type	Precautionary Statement Code	Description
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[1][2]
P264	Wash skin thoroughly after handling.[1]	
P271	Use only outdoors or in a well-ventilated area.[2]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][2]	
Response	P302 + P352	IF ON SKIN: Wash with plenty of water.[1]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1][2]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2]	
P312	Call a POISON CENTER/doctor if you feel unwell.[2]	
P321	Specific treatment (see supplemental first aid instructions on this label).[1][2]	
P332 + P313	If skin irritation occurs: Get medical advice/attention.[1][2]	

P337 + P313	If eye irritation persists: Get medical advice/attention.[2]	
P362 + P364	Take off contaminated clothing and wash it before reuse.[1]	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[1][2]
P405	Store locked up.[1][2]	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[1][2]

## Experimental Protocols and Handling Procedures

### Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **Ethyl 4-oxohexanoate**.

PPE Category	Recommendation
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards.[3]
Skin Protection	Wear fire/flammable resistant and impervious clothing. Handle with chemical-resistant gloves (e.g., nitrile, neoprene) which must be inspected prior to use.[3]
Respiratory Protection	If vapors or aerosols are generated, use a NIOSH-approved respirator with an appropriate cartridge. Work in a well-ventilated area, preferably in a chemical fume hood.
General Hygiene	Wash hands thoroughly after handling. Change contaminated clothing and wash before reuse.

## Handling and Storage

- Handling: Handle in a well-ventilated place.[3] Avoid contact with skin and eyes.[3] Avoid the formation of dust and aerosols.[3] Use non-sparking tools.[3] Prevent fire caused by electrostatic discharge.[3]
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[3] Store apart from foodstuff containers or incompatible materials.[3]

## Emergency Procedures

### First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the victim into fresh air.[3] If breathing is difficult, give oxygen.[3] If not breathing, give artificial respiration and consult a doctor immediately.[3] Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[3]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash off with soap and plenty of water.[4] Consult a physician if irritation persists.[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.[4] Consult a physician.[4]

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]

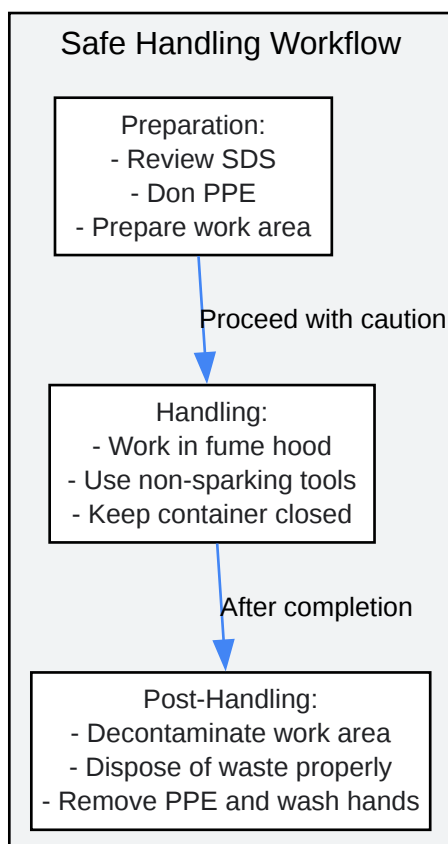
- Specific Hazards: No data available on specific hazards arising from the chemical.
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.  
[4]

## Accidental Release Measures

- Personal Precautions: Use personal protective equipment.[4] Avoid breathing vapors, mist, or gas.[4] Ensure adequate ventilation.[4] Evacuate personnel to safe areas.[3] Remove all sources of ignition.[3]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[4] Do not let the product enter drains.[4]
- Methods for Containment and Cleaning Up: Absorb the spill with inert material (e.g., sand, earth) and place it in a suitable container for disposal.

## Visualized Workflows

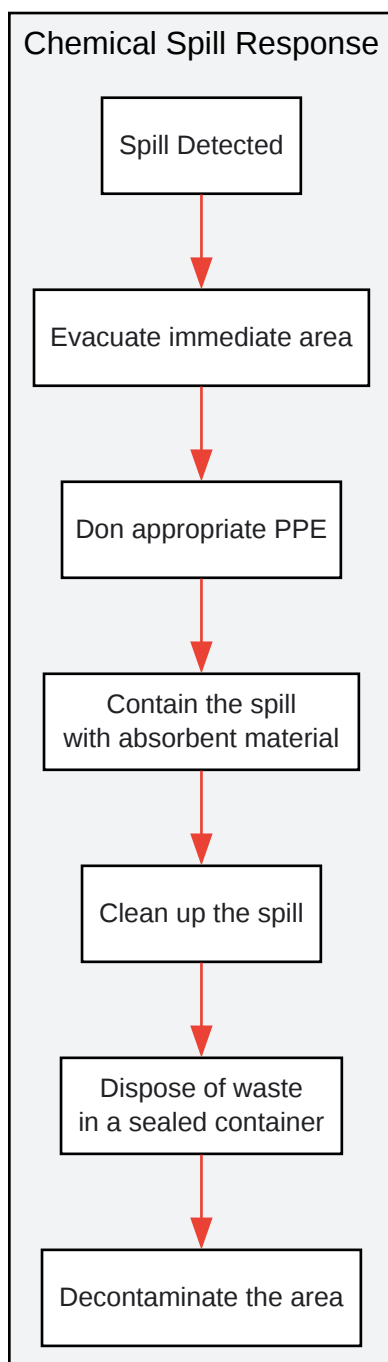
The following diagrams illustrate key safety and handling workflows for **Ethyl 4-oxohexanoate**.



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Caption: A high-level workflow for the safe handling of **Ethyl 4-oxohexanoate**.





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Caption: A logical workflow for responding to a chemical spill of **Ethyl 4-oxohexanoate**.

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## References

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- To cite this document: BenchChem. [Ethyl 4-oxohexanoate: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1313881#ethyl-4-oxohexanoate-safety-data-sheet-sds-and-handling-precautions]

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